

"Ethyl 3-hydroxy-4,4,4-trifluorobutyrate" molecular weight and formula

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Compound of Interest

Compound Name: *Ethyl 3-hydroxy-4,4,4-trifluorobutyrate*

Cat. No.: B1207693

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An In-Depth Technical Guide to **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate**

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides core technical data on **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate**, a key building block in the synthesis of various pharmaceutical and agrochemical compounds.

Physicochemical Properties

Ethyl 3-hydroxy-4,4,4-trifluorobutyrate is a colorless liquid.^[1] Its fundamental properties are summarized in the table below, providing a ready reference for experimental design and synthesis planning.

Property	Value	Source
Molecular Formula	C ₆ H ₉ F ₃ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	186.13 g/mol	[1] [2] [3] [5]
CAS Registry Number	372-30-5	[1] [2] [4] [5]
Synonyms	Ethyl 4,4,4-trifluoro-3-hydroxybutanoate, 4,4,4-Trifluoro-3-hydroxybutyric acid ethyl ester	[1] [5] [6]

Experimental Protocols

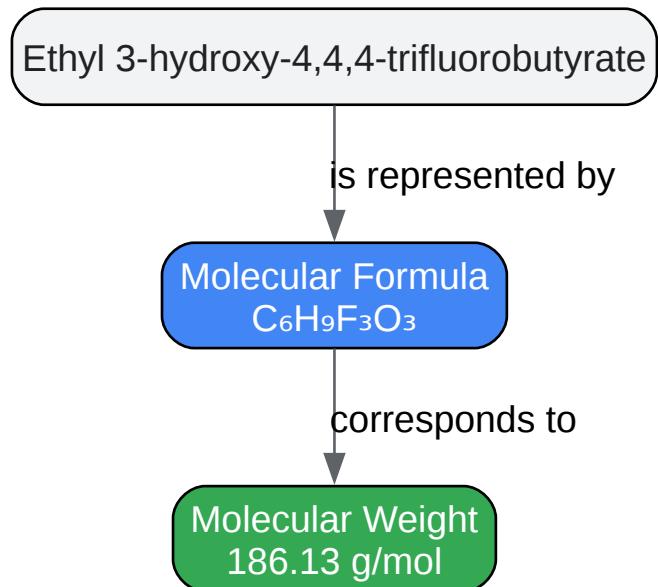
Detailed experimental procedures are crucial for reproducibility and the successful application of this reagent. While specific reaction conditions will vary based on the desired transformation, a general protocol for a reaction involving **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate** is outlined below.

General Procedure for a Reduction Reaction:

- Preparation: In a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve **Ethyl 3-hydroxy-4,4,4-trifluorobutyrate** in a suitable anhydrous solvent (e.g., tetrahydrofuran, diethyl ether).
- Cooling: Cool the solution to the desired reaction temperature (e.g., 0 °C or -78 °C) using an appropriate cooling bath.
- Reagent Addition: Slowly add the reducing agent (e.g., a solution of lithium aluminum hydride or sodium borohydride in a suitable solvent) to the stirred solution of the ester. The rate of addition should be controlled to maintain the desired reaction temperature.
- Reaction Monitoring: Monitor the progress of the reaction by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC), until the starting material is consumed.
- Quenching: Upon completion, carefully quench the reaction by the slow addition of a suitable quenching agent (e.g., water, aqueous solutions of Rochelle's salt, or dilute acid), while maintaining a low temperature.
- Workup: Allow the mixture to warm to room temperature. If necessary, dilute the mixture with an organic solvent and filter to remove any inorganic salts. Separate the organic layer, and extract the aqueous layer with an appropriate organic solvent.
- Purification: Combine the organic layers, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate under reduced pressure. The crude product can then be purified by a suitable method, such as column chromatography or distillation.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.



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Relationship between compound name, formula, and molecular weight.

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